

# 3-(Piperidin-1-yl)propan-1-amine stability and storage conditions

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## Compound of Interest

Compound Name: 3-(Piperidin-1-yl)propan-1-amine

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An In-depth Technical Guide on the Stability and Storage of **3-(Piperidin-1-yl)propan-1-amine**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**3-(Piperidin-1-yl)propan-1-amine** is a bifunctional molecule featuring a piperidine ring and a primary amine group, making it a valuable building block in pharmaceutical and chemical synthesis.<sup>[1]</sup> Ensuring the chemical integrity of this reagent is paramount for reproducible and reliable experimental outcomes. This guide provides a comprehensive overview of the known stability profile and recommended storage conditions for **3-(Piperidin-1-yl)propan-1-amine**, based on available technical data. It also outlines general protocols for stability testing and discusses potential degradation pathways common to similar amine compounds.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-(Piperidin-1-yl)propan-1-amine** is presented in Table 1.

Property	Value
CAS Number	3529-08-6[2][3][4]
Molecular Formula	C <sub>8</sub> H <sub>18</sub> N <sub>2</sub> [2][3]
Molecular Weight	142.24 g/mol [2][3]
Appearance	Colorless to yellow low melting solid[5]
Boiling Point	94 - 96 °C @ 0.2 torr[5]
Melting Point	22 °C / 71.6 °F[5]
Synonyms	1-(3-Aminopropyl)piperidine, N-(3-aminopropyl)piperidine, 3-(1-Piperidinyl)propylamine[1][6]

## Stability Profile and Incompatibilities

**3-(Piperidin-1-yl)propan-1-amine** is generally stable under the recommended storage conditions.[5] However, its chemical nature as an amine makes it susceptible to certain environmental factors.

### Key Stability Considerations:

- **Air Sensitivity:** The compound is noted to be air-sensitive.[5] Exposure to air can lead to oxidative degradation and reaction with atmospheric carbon dioxide to form carbamates.
- **Light Sensitivity:** To prevent photochemical degradation, it is recommended to store the compound in a dark place.[2][3][7]
- **Thermal Stability:** While specific thermal degradation data for this compound is not readily available, related cyclic amines like piperidine have shown good thermal stability at temperatures up to 160°C in the context of CO<sub>2</sub> capture studies.[8] However, prolonged exposure to high temperatures should be avoided to prevent decomposition.[5] Thermal decomposition can release hazardous vapors, including carbon monoxide, carbon dioxide, and nitrogen oxides.[5]

### Incompatible Materials:

To maintain its chemical integrity, **3-(Piperidin-1-yl)propan-1-amine** should not be stored with or exposed to the following:

- Strong Oxidizing Agents: These can react exothermically with the amine, leading to degradation and potentially hazardous situations.<sup>[5]</sup>
- Strong Acids: As a base, it will react vigorously with strong acids in a neutralization reaction.<sup>[5]</sup>
- Carbon Dioxide: While primarily a concern for amine solutions used in CO<sub>2</sub> capture, absorption of atmospheric CO<sub>2</sub> can occur, altering the purity of the material.<sup>[8][9]</sup>

## Recommended Storage Conditions

To ensure the long-term stability and quality of **3-(Piperidin-1-yl)propan-1-amine**, the following storage conditions are recommended, summarized in Table 2.

Parameter	Recommendation	Rationale
Temperature	Room temperature <sup>[2][4][7]</sup> or 4°C <sup>[3]</sup>	Prevents thermal degradation.
Atmosphere	Under an inert atmosphere (e.g., Nitrogen, Argon) <sup>[2][5][7]</sup>	Mitigates oxidative degradation and reaction with CO <sub>2</sub> .
Container	Tightly closed container. <sup>[5][10]</sup>	Prevents exposure to air and moisture.
Light	Keep in a dark place. <sup>[2][3][7]</sup>	Prevents photochemical degradation.
Ventilation	In a dry and well-ventilated place. <sup>[5][10]</sup>	Ensures a safe storage environment.

## Potential Degradation Pathways

While specific experimental studies on the degradation of **3-(Piperidin-1-yl)propan-1-amine** are not publicly available, general knowledge of amine chemistry allows for the postulation of

likely degradation pathways. The primary mechanisms are thermal and oxidative degradation.

[\[11\]](#)[\[12\]](#)

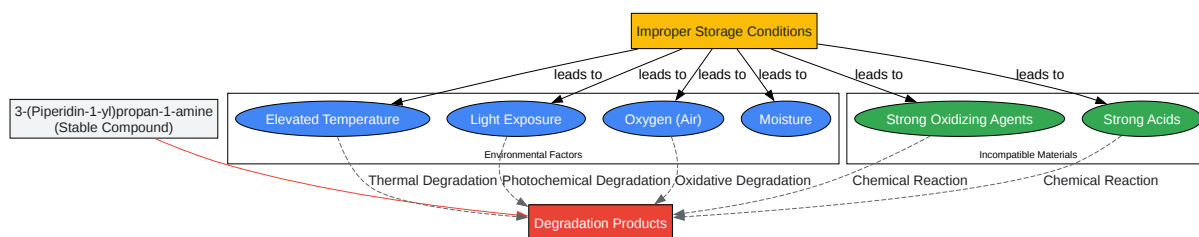


Figure 1: Factors Influencing the Stability of 3-(Piperidin-1-yl)propan-1-amine

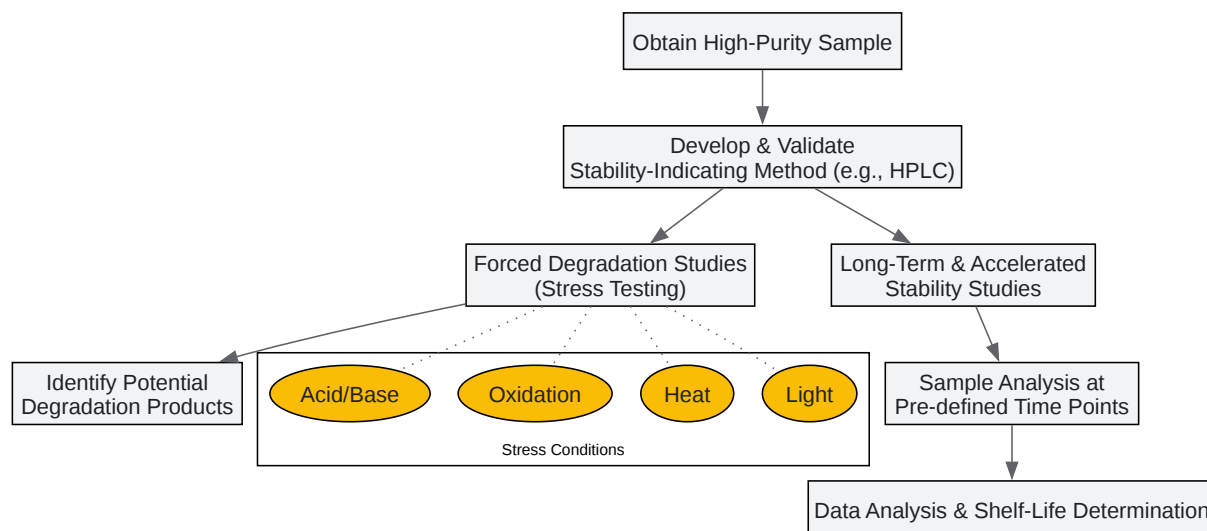


Figure 2: General Workflow for Chemical Stability Assessment

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